

Operational Guide: Safe Handling and Disposal of Calcium Magnesium Silicate

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Compound of Interest

Compound Name: *calcium;magnesium;silicate*

CAS No.: *13813-64-4*

Cat. No.: *B12647643*

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Executive Summary & Identification

Calcium Magnesium Silicate (CMS) is widely used in drug development as an excipient, adsorbent (e.g., Florisil®), and anticaking agent. While chemically inert and generally recognized as safe (GRAS), its physical properties—specifically its insolubility and potential to generate respirable dust—pose distinct facility and health risks if mishandled.

The primary disposal hazard is not chemical toxicity, but physical infrastructure damage (plumbing blockages) and respiratory exposure to fugitive dust.

Substance Identification Profile

Parameter	Specification
Common Names	Calcium Magnesium Silicate, CMS, Synthetic Amorphous Silicate
CAS Numbers	1344-95-2 (Calcium Silicate), 1343-88-0 (Magnesium Silicate), 13573-15-4 (CMS Complex)
Physical State	Fine white powder, odorless, insoluble in water
pH (10% Slurry)	8.0 – 10.0 (Alkaline)
Specific Gravity	2.5 – 2.9 g/cm ³
RCRA Status	Non-Hazardous (unless contaminated with regulated solvents/API)

Risk Assessment & Safety Protocols

Scientific Integrity Note: While CMS is amorphous and lacks the severe carcinogenicity of crystalline silica, long-term inhalation of high concentrations overloads alveolar clearance mechanisms, leading to "dust overloading" and potential fibrosis.

Personal Protective Equipment (PPE) Matrix

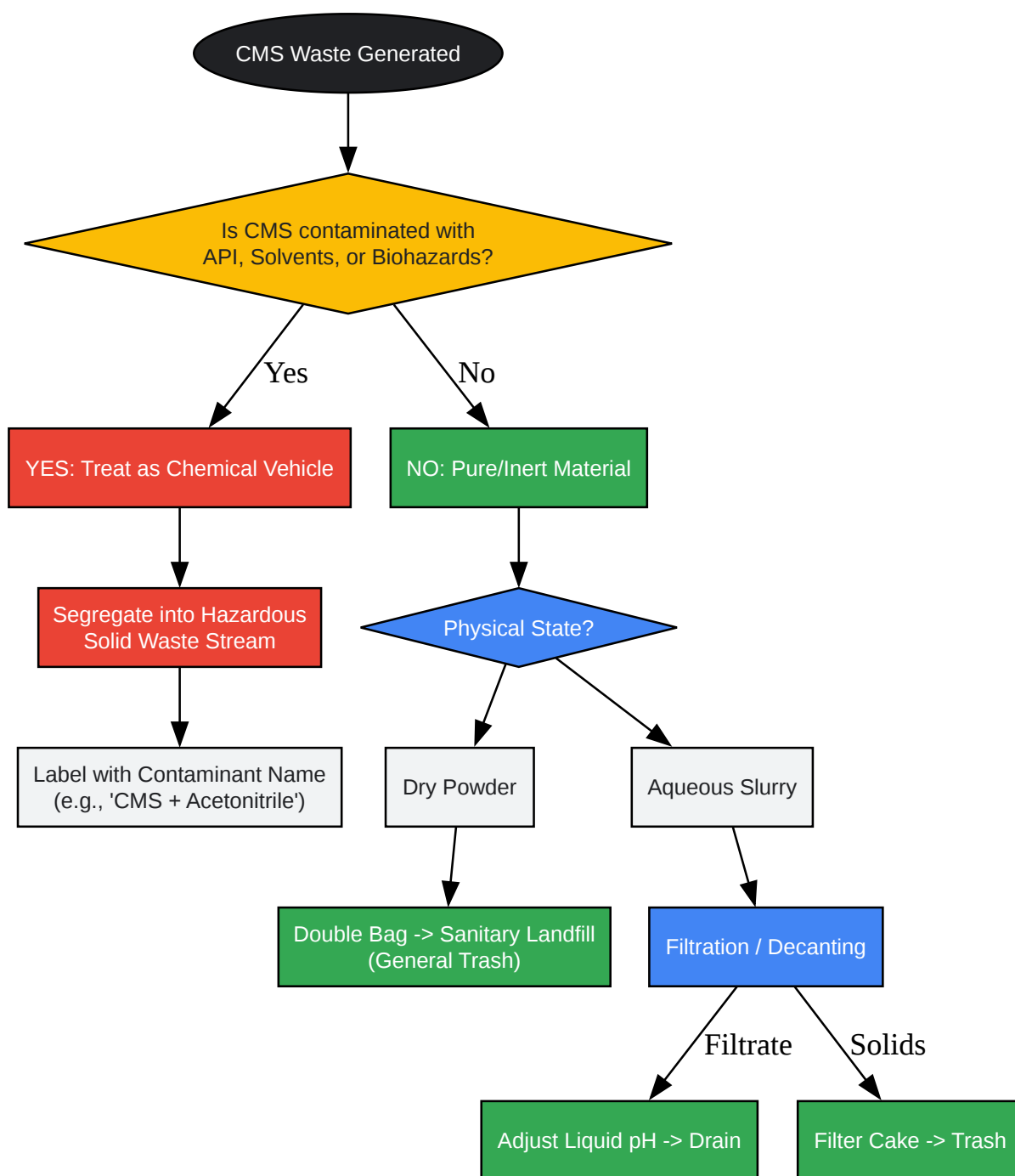
Protection Zone	Requirement	Mechanistic Rationale
Respiratory	N95 or P100 Respirator	Mandatory during weighing/transfer. Prevents alveolar deposition of particles <5µm.
Ocular	Safety Goggles (Tight-fitting)	Prevents mechanical abrasion of the cornea. Contact lenses should be avoided.
Dermal	Nitrile Gloves + Lab Coat	Prevents skin desiccation caused by the high surface area/absorptive nature of the powder.

Disposal Decision Logic

The disposal pathway is determined by the history of the material. In a research setting, CMS is rarely "pure" waste; it is usually a vector for adsorbed chemicals.

Workflow Visualization: The Disposal Decision Tree

Caption: Logical workflow for categorizing CMS waste based on experimental usage and contamination status.



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Detailed Operational Protocols

Protocol A: Disposal of Pure/Unused CMS (Dry Solid)

Scenario: Expired shelf stock or excess weighing material.

- Containment: Do not discard loose powder into open trash bins. This creates a "puff" of fugitive dust when the bin is emptied by custodial staff.
- Bagging: Transfer waste into a clear polyethylene bag.
- Sealing: Twist and tape the bag neck to create an airtight seal.
- Disposal: Place the sealed bag into the general laboratory waste (Municipal Solid Waste).
 - Self-Validating Check: Squeeze the bag gently. If dust escapes, the seal is insufficient.

Protocol B: Disposal of Aqueous Slurries

Scenario: CMS used in polishing filtration or pH adjustment.

CRITICAL WARNING: Never pour CMS slurries down the lab sink. The high density (SG ~2.9) causes rapid settling in P-traps, forming a concrete-like plug that requires mechanical removal.

- Sedimentation/Filtration:
 - Allow the slurry to stand for 30 minutes to settle solids, OR
 - Pass through a coarse filter paper (Whatman Grade 1 or equivalent) or Buchner funnel.
- Liquid Phase:
 - Verify pH is between 5.0 and 11.0 (local POTW limits).
 - Discharge clear supernatant to the sanitary sewer with copious water.
- Solid Phase:
 - Dispose of the wet filter cake as solid waste (see Protocol A).

Protocol C: Disposal of Contaminated CMS (The "Trojan Horse")

Scenario: CMS used in chromatography (Florisil) or spill cleanup of hazardous liquids.

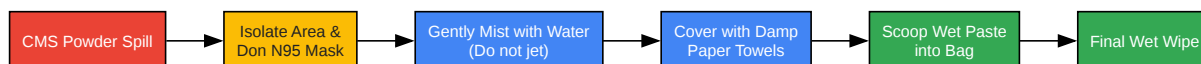
In this scenario, the CMS is legally defined by the contaminant, not the silicate.

- Characterize the Contaminant:
 - Example: If CMS absorbed Methanol (F-listed solvent), the entire mass is F-listed hazardous waste.
 - Example: If CMS absorbed a cytotoxic drug, it is trace chemo waste.
- Segregation: Place in a wide-mouth HDPE hazardous waste container. Do not use narrow-neck bottles as damp powder bridges and clogs the neck.
- Labeling: The label must read: "Solid Waste: [Contaminant Name] on Calcium Magnesium Silicate Matrix."

Emergency Spill Response (Wet Method)

Dry sweeping CMS spills is prohibited due to immediate aerosolization.

Caption: Workflow for safely managing a CMS powder spill without generating dust.



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Regulatory Framework & Compliance

United States (RCRA/OSHA)

- RCRA (40 CFR 261): Pure CMS is not listed as a hazardous waste. It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity (TCLP).[1]
- OSHA (29 CFR 1910.1000): Regulated as "Particulates Not Otherwise Regulated" (PNOR).
 - PEL (Total Dust): 15 mg/m³[2][3][4]
 - PEL (Respirable):[3] 5 mg/m³[2][3][4]

European Union (EWC/LoW)

- List of Waste Code: Generally falls under 06 03 14 (solid salts and solutions other than those mentioned in 06 03 11 and 06 03 13) or 16 03 04 (inorganic wastes other than those mentioned in 16 03 03).
- REACH: Exempt from registration under Annex V if naturally occurring and not chemically modified; synthetic variants are registered but non-hazardous.

References

- U.S. Occupational Safety and Health Administration (OSHA). Permissible Exposure Limits – Annotated Table Z-1 (Calcium Silicate). [[Link](#)]
- European Chemicals Agency (ECHA). Substance Information: Calcium Silicate (EC 215-710-8). [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261. [[Link](#)]
- PubChem. Compound Summary: Calcium Magnesium Silicate (CAS 13573-15-4). [[Link](#)]
- New Jersey Department of Health. Hazardous Substance Fact Sheet: Calcium Silicate. [[Link](#)]

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Sources

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- 2. 1988 OSHA PEL Project - Calcium Silicate | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 3. CALCIUM SILICATE | Occupational Safety and Health Administration [[osha.gov](https://www.osha.gov)]
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